

# Ethylaluminum dichloride CAS number and molecular structure

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## Compound of Interest

Compound Name: Ethylaluminum dichloride

Cat. No.: B1219992

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## Ethylaluminum Dichloride: A Comprehensive Technical Guide

CAS Number: 563-43-9

This technical guide provides an in-depth overview of **ethylaluminum dichloride** (EADC), a versatile organoaluminum compound widely utilized in chemical synthesis and catalysis. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, molecular structure, and key applications, including experimental protocols.

## Core Chemical and Physical Properties

**Ethylaluminum dichloride** is a colorless to pale yellow liquid or solid, depending on the temperature. It is a highly reactive and pyrophoric compound, igniting spontaneously in air and reacting violently with water.<sup>[1][2][3][4]</sup> It is soluble in aromatic and saturated aliphatic and cycloaliphatic hydrocarbons.<sup>[2]</sup>

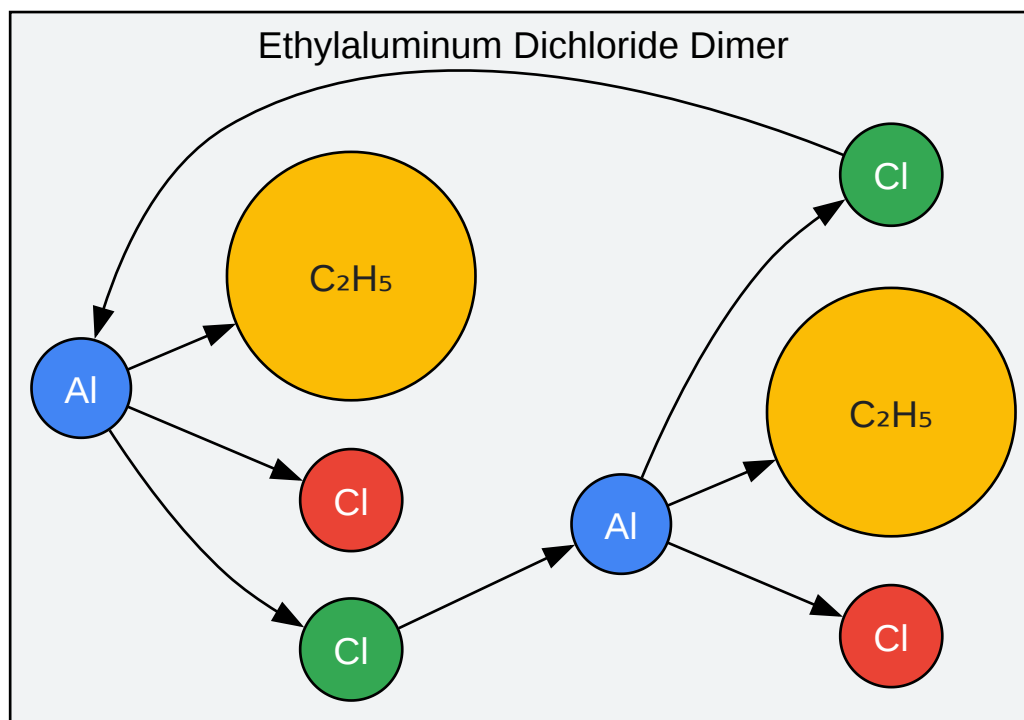
The following table summarizes the key quantitative data for **ethylaluminum dichloride**:

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>5</sub> AlCl <sub>2</sub>	[4][5][6][7]
Molecular Weight	126.95 g/mol	[7]
CAS Number	563-43-9	[5][6][7]
Appearance	Colorless to pale yellow liquid/solid	[2][4][5][6]
Melting Point	32 °C (90 °F)	[3][5]
Boiling Point	194 °C (381 °F) at 760 mmHg	[1][5]
Density	1.227 g/cm <sup>3</sup> at 35 °C (95 °F)	[1][5]
Vapor Pressure	7.0 hPa at 60 °C	[6]
16.0 hPa at 80 °C	[6]	
40 hPa at 100 °C	[6]	
92 hPa at 120 °C	[6]	
Viscosity	2.3 mPa·s at 30 °C	[6]
1.9 mPa·s at 40 °C	[6]	
3.7 mPa·s at 50 °C	[6]	
Heat of Hydrolysis	2806 kJ/kg at 25 °C	[6]
Heat of Vaporization	164 kJ/kg at 1 bar	[6]
Specific Heat	1.23 J/g·K at 25 °C	[6]

## Molecular Structure

In the condensed phase and in non-coordinating solvents, **ethylaluminum dichloride** exists predominantly as a dimer with the formula (C<sub>2</sub>H<sub>5</sub>AlCl<sub>2</sub>)<sub>2</sub>. [4][5][8] The structure consists of two aluminum centers bridged by two chlorine atoms. This dimeric structure features a four-membered ring of alternating aluminum and chlorine atoms. Each aluminum atom is

tetrahedrally coordinated, bonded to an ethyl group, a terminal chlorine atom, and two bridging chlorine atoms.[4][8]



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Caption: Dimeric structure of **ethylaluminum dichloride**.

## Experimental Protocols

**Ethylaluminum dichloride** is a key reagent and catalyst in various organic transformations. Below are detailed methodologies for some of its significant applications.

### Lewis Acid-Promoted [2+2] Cycloaddition

This protocol details the use of **ethylaluminum dichloride** as a Lewis acid to promote the cycloaddition of a ketene with an alkene. The following is adapted from a procedure published in Organic Syntheses.[9]

Reaction Scheme: Diphenylketene + Cyclopentene  $\xrightarrow{-(EtAlCl_2)}$  7,7-Diphenylbicyclo[3.2.0]heptan-6-one

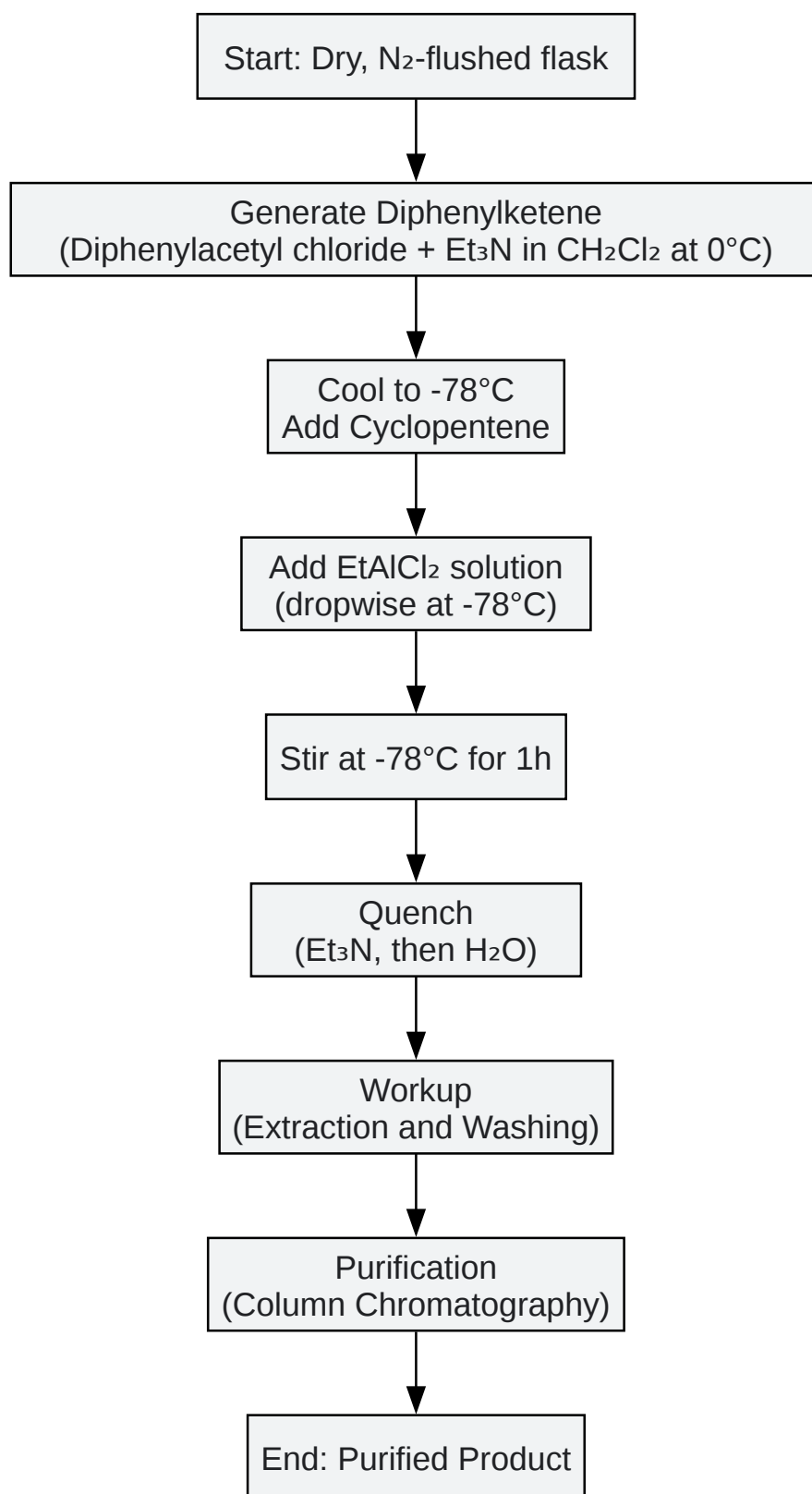
## Materials:

- Diphenylacetyl chloride
- Triethylamine
- Cyclopentene
- **Ethylaluminum dichloride** (1 M solution in hexanes)
- Anhydrous dichloromethane
- Diethyl ether
- Hexanes
- Deionized water
- 3 M NaOH
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

## Procedure:

- Preparation of the Reaction Flask: A 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a rubber septum, and a reflux condenser is oven-dried and flushed with nitrogen.
- Generation of Diphenylketene: To the flask, add diphenylacetyl chloride (e.g., 9.23 g, 40.0 mmol) and anhydrous dichloromethane (100 mL). Cool the solution to 0 °C in an ice bath. Add triethylamine (e.g., 5.6 mL, 40.0 mmol) dropwise via syringe over 10 minutes. The solution will turn a canary yellow color, and a white solid (triethylammonium chloride) will precipitate. Stir the reaction mixture at 0 °C for 30 minutes.
- Cycloaddition: Cool the reaction mixture to -78 °C using a dry ice/acetone bath. Add cyclopentene (e.g., 7.0 mL, 79.2 mmol) dropwise.

- Addition of **Ethylaluminum Dichloride**: In a separate, dry, nitrogen-flushed addition funnel, place the **ethylaluminum dichloride** solution in hexanes (e.g., 95.0 mL, 95.0 mmol). Add the **ethylaluminum dichloride** solution dropwise to the reaction mixture over approximately 50 minutes, maintaining the temperature at -78 °C. The mixture will become a dark red/black color.
- Reaction Time: Stir the reaction mixture at -78 °C for an additional hour after the addition is complete.
- Quenching: Quench the reaction by slowly adding triethylamine (5 mL) down the walls of the flask, followed by the dropwise addition of deionized water (20 mL) over 15 minutes.
- Workup: Remove the cooling bath and allow the reaction to warm to room temperature. Add diethyl ether (100 mL) and 1 M HCl (100 mL). Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with dichloromethane. Combine the organic layers, wash with saturated sodium bicarbonate solution, and dry over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and concentrate the solution under reduced pressure. The crude product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent.



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Caption: Workflow for the [2+2] cycloaddition reaction.

## Ziegler-Natta Polymerization

**Ethylaluminum dichloride** is a crucial component in Ziegler-Natta catalyst systems for the polymerization of olefins. It often acts as a co-catalyst and can be involved in the preparation of the solid catalyst support.[\[10\]](#)[\[11\]](#)[\[12\]](#)

General Principle: A typical Ziegler-Natta catalyst system consists of a transition metal compound (e.g., titanium tetrachloride) and an organoaluminum compound (the co-catalyst). The preparation of the catalyst often involves the reaction of a magnesium compound with an aluminum alkyl halide to form a magnesium chloride support, which is then treated with the titanium compound.

Example of Catalyst Preparation (Illustrative):

- **Support Preparation:** A magnesium hydrocarbyloxy compound is reacted with a chlorinating agent, such as **ethylaluminum dichloride**, in a non-polar hydrocarbon solvent. This reaction produces a solution containing a magnesium-aluminum complex.[\[13\]](#)
- **Impregnation:** The resulting solution is then used to impregnate a porous particulate support material, such as silica.
- **Titanation:** The impregnated support is then treated with a chlorine-containing tetravalent titanium compound, like titanium tetrachloride.
- **Activation:** The final solid catalyst is then used in the polymerization reaction in conjunction with a co-catalyst, which can be an aluminum alkyl such as triethylaluminum.

The specific ratios of reactants, reaction times, and temperatures are critical for the catalyst's activity and the properties of the resulting polymer and are often proprietary.

## Friedel-Crafts Acylation

**Ethylaluminum dichloride** can be used as a Lewis acid catalyst in Friedel-Crafts acylation reactions, particularly for the acylation of alkenes.[\[14\]](#)

General Reaction: Alkene + Acyl Halide  $\xrightarrow{(\text{EtAlCl}_2)}$   $\alpha,\beta$ -Unsaturated Ketone

Illustrative Procedure:

- **Reaction Setup:** A solution of the alkene in an inert solvent (e.g., dichloromethane) is prepared in a dry, nitrogen-flushed reaction vessel and cooled to a low temperature (e.g., -78 °C to 0 °C).
- **Catalyst Addition:** **Ethylaluminum dichloride** is added to the alkene solution.
- **Acyl Halide Addition:** The acyl halide is added dropwise to the reaction mixture.
- **Reaction and Workup:** The reaction is stirred for a specified time at the low temperature and then quenched with water or a dilute acid. The product is extracted with an organic solvent, and the organic layer is washed, dried, and concentrated. The product is then purified, typically by chromatography or distillation.

The use of **ethylaluminum dichloride** in these reactions can offer advantages in terms of reactivity and selectivity compared to other Lewis acids.[\[14\]](#)[\[15\]](#)

## Safety and Handling

**Ethylaluminum dichloride** is a hazardous substance that requires special handling procedures.

- **Pyrophoric:** It ignites spontaneously upon contact with air.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Water Reactive:** It reacts violently with water, releasing flammable ethane gas and corrosive hydrogen chloride fumes.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Corrosive:** It can cause severe burns to the skin and eyes.[\[5\]](#)

All manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated fume hood. Appropriate personal protective equipment, including flame-retardant laboratory coats, safety glasses, and chemical-resistant gloves, must be worn.[\[9\]](#) Storage should be in a cool, dry place away from sources of ignition and incompatible materials.[\[6\]](#)

This guide provides a foundational understanding of **ethylaluminum dichloride** for scientific and research applications. For specific experimental applications, it is crucial to consult the primary literature and relevant safety data sheets.



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